

# Technical Application Note: 2-Chloroisonicotinimidamide Hydrochloride Handling & Storage

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## Compound of Interest

Compound Name:	2-Chloroisonicotinimidamide hydrochloride
CAS No.:	82019-89-4
Cat. No.:	B1523011

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## Executive Summary

This technical guide outlines the rigorous handling, storage, and solubilization protocols for **2-Chloroisonicotinimidamide hydrochloride** (also known as 2-chloro-4-pyridinecarboximidamide HCl). As a functionalized pyridine amidine, this compound serves as a critical intermediate in the synthesis of bioactive heterocyclic inhibitors.

**Critical Technical Insight:** The amidine moiety ( $-C(=NH)NH_2$ ) is chemically distinct from a standard amide. In its hydrochloride salt form, it is significantly more stable than the free base but exhibits pronounced hygroscopicity. Exposure to atmospheric moisture can catalyze hydrolysis to the corresponding amide (2-chloroisonicotinamide) or ester, compromising yield and purity in downstream applications. This guide prioritizes moisture mitigation and hydrolytic stability.

## Physicochemical Profile

Property	Specification	Technical Note
Chemical Name	2-Chloroisonicotinimidamide hydrochloride	
Synonyms	2-Chloro-4-pyridinecarboximidamide HCl; 2-Chloropyridine-4-amidine HCl	
CAS Number	100859-84-5 (Free Base)	Note: HCl salt often referenced under free base CAS or internal IDs. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>6</sub> H <sub>6</sub> ClN <sub>3</sub> · HCl	
Molecular Weight	~192.05 g/mol (Salt)	Free base MW: 155.58 g/mol
Appearance	White to off-white crystalline solid	Color change (yellowing) indicates degradation.
Solubility	DMSO (>50 mg/mL); Water (Soluble)	See Reconstitution Protocol below.
Hygroscopicity	High	Rapidly absorbs atmospheric water.

## Safety & Hazard Assessment (GHS Standards)

Refer to the specific Safety Data Sheet (SDS) from your supplier before handling.

Primary Hazards:

- Skin/Eye Irritation (H315, H319): The hydrochloride acid component poses a contact risk.
- Respiratory Irritation (H335): Fine dust inhalation must be avoided.[\[2\]](#)[\[6\]](#)

Required PPE:

- Respiratory: N95/P2 particulate respirator or fume hood operations.

- Ocular: Chemical splash goggles (ANSI Z87.1).
- Dermal: Nitrile gloves (minimum thickness 0.11 mm).

## Storage & Stability Protocol

### The Mechanism of Degradation

The primary threat to 2-Chloroisonicotinimidamide HCl is hydrolysis.

Result: Conversion to the inert amide impurity, which is often difficult to separate chromatographically.

### Storage Directives

- Temperature: Store at -20°C for long-term (>1 month). 2-8°C is acceptable for active use (<1 week).
- Atmosphere: Store under inert gas (Argon or Nitrogen). The container must be tightly sealed with electrical tape or Parafilm to prevent moisture ingress.
- Desiccation: Secondary containment with active desiccant (silica gel or Drierite) is mandatory.

## Reconstitution & Solubilization Protocol

Objective: Create a stable stock solution while minimizing hydrolytic degradation.

### Solvents of Choice

- DMSO (Dimethyl Sulfoxide): Preferred for stock solutions.[7] High solubility, prevents hydrolysis if anhydrous.
- Water/PBS: Only for immediate use. The high ionic strength and pH of the salt solution can accelerate degradation over time.

## Step-by-Step Procedure

Step 1: Equilibration

- Remove the vial from  $-20^{\circ}\text{C}$  storage.
- **CRITICAL:** Allow the closed vial to equilibrate to room temperature (approx. 30 mins) inside a desiccator. Opening a cold vial introduces condensation, instantly degrading the surface layer of the solid.

#### Step 2: Weighing

- Perform weighing quickly to minimize air exposure.
- If high precision is required, weigh inside a glove box or use an antistatic gun to reduce static dispersion of the dry powder.

#### Step 3: Dissolution (Standard Stock: 100 mM)

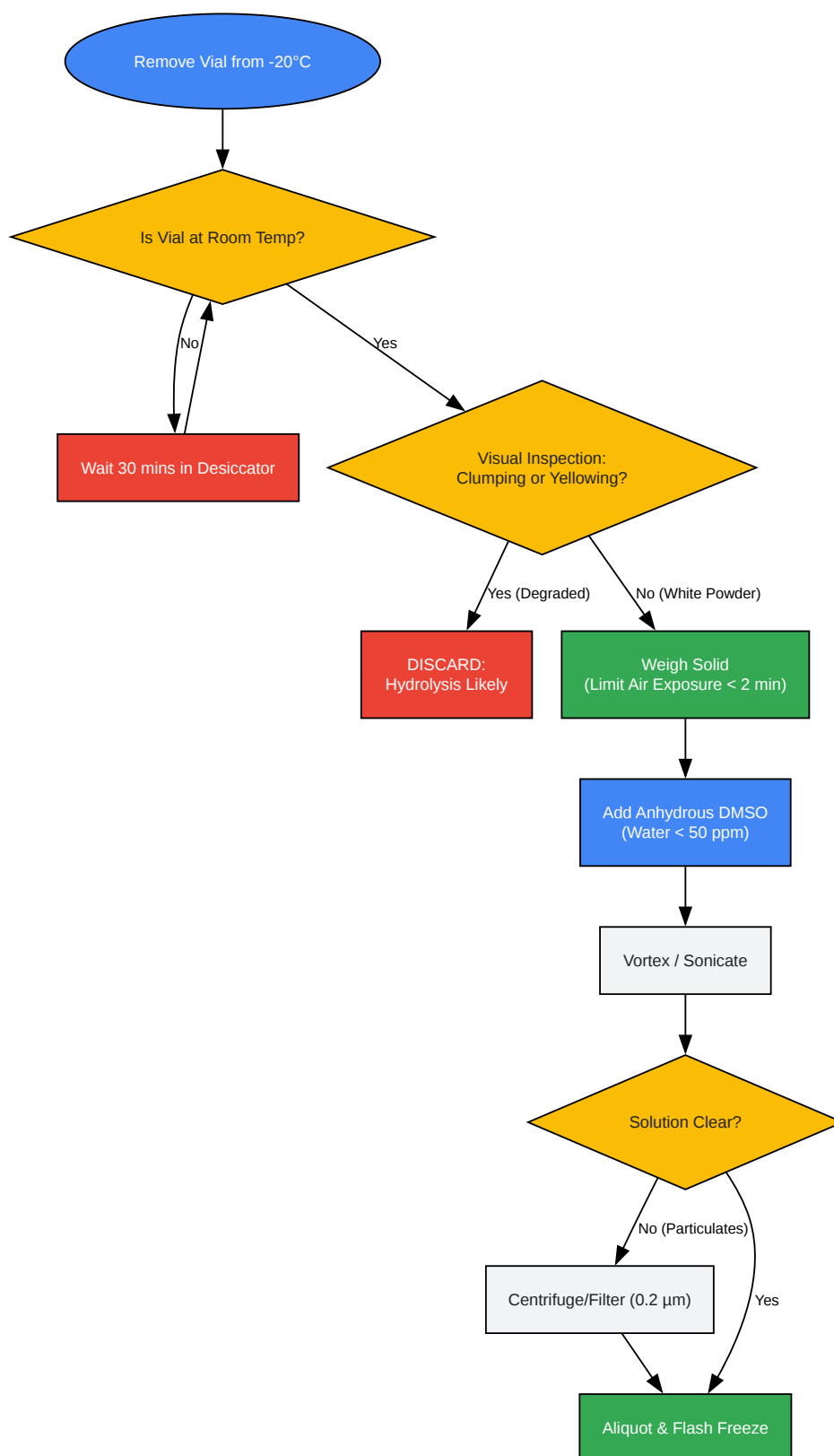
- Calculate the required volume of Anhydrous DMSO (Grade  $\geq 99.9\%$ , water  $< 50$  ppm).
- Add solvent to the solid. Vortex gently for 30-60 seconds.
- Note: If the solution remains cloudy, sonicate in a water bath at ambient temperature for 2 minutes. Avoid heating above  $30^{\circ}\text{C}$ .

#### Step 4: Aliquoting

- Do not store the bulk stock. Aliquot into single-use volumes (e.g.,  $50\ \mu\text{L}$  or  $100\ \mu\text{L}$ ) in amber microcentrifuge tubes.
- Store aliquots at  $-20^{\circ}\text{C}$  or  $-80^{\circ}\text{C}$ . Avoid freeze-thaw cycles (maximum 1 cycle recommended).

## Workflow Visualization

The following diagram illustrates the "Self-Validating" handling logic. If a check fails (e.g., condensation present), the protocol redirects to a safety step to prevent experimental failure.



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Figure 1: Decision-tree workflow for the retrieval, inspection, and solubilization of hygroscopic amidine salts.

## References

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